

Proper Disposal of ZPCK: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ZPCK
CAS No.: 26049-94-5
Cat. No.: B1681812

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of Z-Pro-Lys-CMK (**ZPCK**), a peptide chloromethyl ketone and irreversible caspase inhibitor. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to protect the environment.

Immediate Safety and Hazard Information

ZPCK is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

Hazard Identification and Classification:

Hazard Class	GHS Hazard Statement	Signal Word	Pictograms
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	Danger	corrosive
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning	harmful
Hazardous to the Aquatic Environment, Acute	H400: Very toxic to aquatic life	Warning	environment
Hazardous to the Aquatic Environment, Chronic	H410: Very toxic to aquatic life with long lasting effects	Warning	environment

Data sourced from multiple Safety Data Sheets (SDS).[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166(EU) or NIOSH (US). A face shield is also recommended. [1] [3]
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and impervious clothing. [1] [2]
Respiratory Protection	If dust is generated, use a full-face respirator with an appropriate particulate filter. [1]
Body Protection	A lab coat or chemical-resistant apron should be worn.

Pre-Disposal and Handling Protocols

Proper handling and storage are crucial to prevent accidental exposure and environmental contamination.

Handling and Storage:

- Ventilation: Always handle **ZPCK** in a well-ventilated area, preferably within a chemical fume hood.^[1]
- Avoid Dust Formation: As **ZPCK** is a white powder, take care to avoid creating and inhaling dust.^{[1][3]}
- Storage: Store **ZPCK** in its original, tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong acids, bases, and oxidizing agents.^{[1][2]}

Spill Management:

In the event of a spill, evacuate the area and prevent the spread of the dust. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it into a designated, labeled hazardous waste container. Do not allow the spilled material to enter drains or waterways.^[3]

Step-by-Step Disposal Procedure

The following procedure outlines the compliant disposal of **ZPCK** waste. Direct disposal into laboratory sinks or general trash is strictly prohibited due to its high aquatic toxicity.^{[2][3]}

Experimental Protocol: **ZPCK** Waste Segregation and Collection

- Designate a Waste Container:
 - Select a container that is in good condition, compatible with the chemical waste (e.g., a high-density polyethylene or glass bottle), and has a secure, tight-fitting lid.
 - Ensure the container is clean and dry before use.
- Label the Waste Container:

- Before adding any waste, affix a "Hazardous Waste" label to the container.
- On the label, clearly write "**ZPCK** Waste" and list all constituents, including any solvents used. Do not use abbreviations.
- Include the date when the first waste is added.
- Waste Collection:
 - Carefully transfer all **ZPCK**-contaminated materials into the designated hazardous waste container. This includes:
 - Unused or expired **ZPCK** powder.
 - Solutions containing **ZPCK**.
 - The first rinse of any glassware or equipment that was in contact with **ZPCK**. This first rinseate must be collected as hazardous waste.[\[2\]](#)
 - Contaminated consumables such as pipette tips, weigh boats, and wipes.
- Container Management:
 - Keep the hazardous waste container securely closed at all times, except when adding waste.[\[4\]](#)
 - Store the waste container in a designated satellite accumulation area within the laboratory, under the control of the generating personnel.[\[1\]](#)[\[4\]](#)
 - Ensure secondary containment is used for liquid waste containers to prevent spills.
- Arrange for Professional Disposal:
 - Once the container is full or is no longer needed, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Follow your institution's specific procedures for requesting a waste pickup.

Disposal of Empty **ZPCK** Containers:

Empty containers that held **ZPCK** must also be managed as hazardous waste unless properly decontaminated.

- Triple Rinsing:
 - Rinse the empty container three times with a suitable solvent (e.g., ethanol or methanol) that can dissolve **ZPCK**.
 - Collect all three rinsates as hazardous waste and add them to your **ZPCK** waste container.
- Final Disposal:
 - After triple rinsing, deface or remove the original product label.
 - The decontaminated container can then typically be disposed of in the regular laboratory glass or plastic recycling, or as general waste, in accordance with your institution's policies.

Diagrams and Workflows

The following diagrams illustrate the key decision-making and procedural workflows for the proper disposal of **ZPCK**.

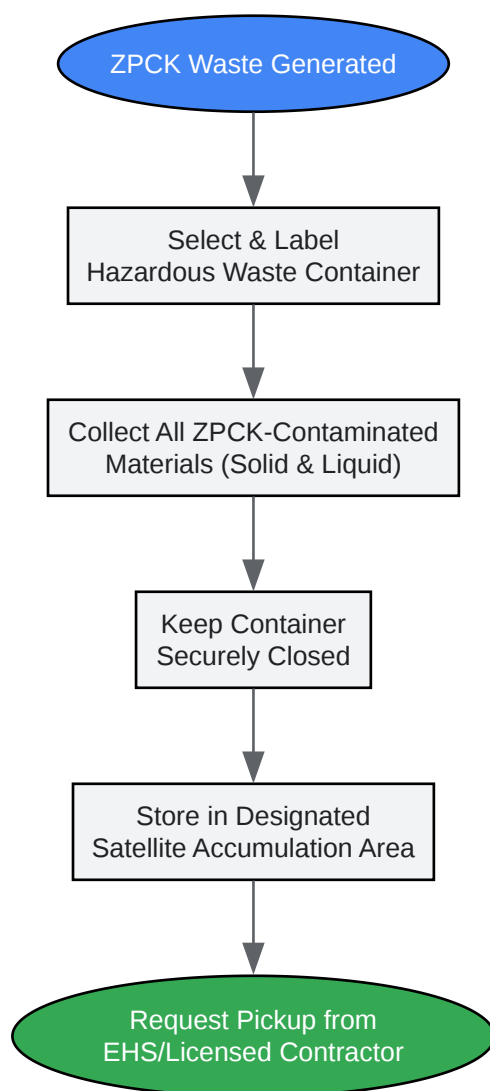


Figure 1: ZPCK Waste Disposal Workflow

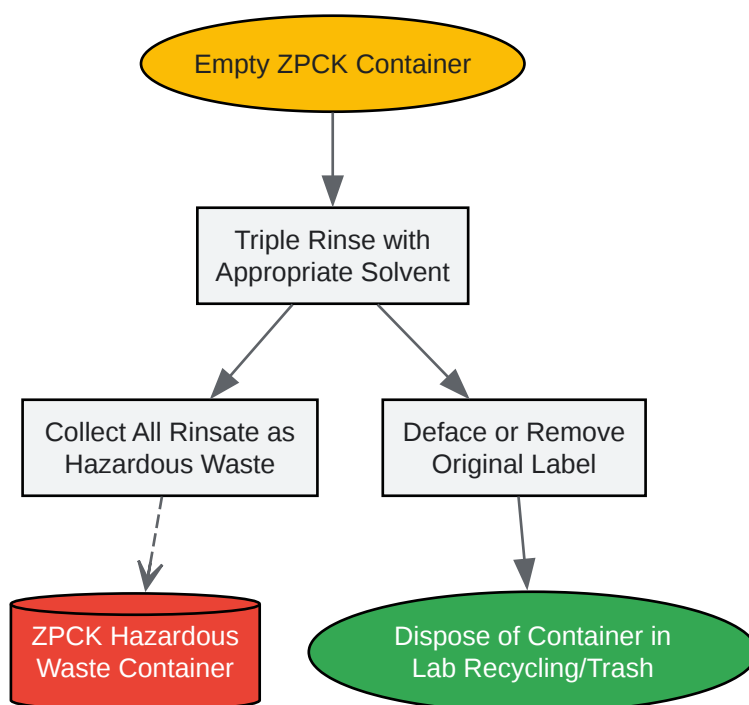


Figure 2: Empty ZPCK Container Disposal

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